

# An In-depth Technical Guide to the Physical Properties of Formylhydrazine

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## Compound of Interest

Compound Name: *Formylhydrazine*

Cat. No.: *B046547*

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This technical guide provides a comprehensive overview of the key physical properties of **formylhydrazine**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development who may utilize **formylhydrazine** as a reagent or intermediate in organic synthesis.

## Physical and Chemical Properties of Formylhydrazine

**Formylhydrazine**, also known as formic acid hydrazide, is a simple hydrazide with the chemical formula  $\text{CH}_4\text{N}_2\text{O}$ .<sup>[1]</sup> It presents as a white to yellow crystalline solid, often in the form of flakes or needle-like crystals.<sup>[2][3][4]</sup> It is soluble in water, ethanol, ether, benzene, and chloroform.<sup>[2][5][6]</sup> Due to its hygroscopic nature, it should be stored in a cool, dark place under an inert atmosphere, with some sources recommending storage in a freezer at temperatures below  $-20^\circ\text{C}$ .<sup>[2][3]</sup>

The quantitative physical properties of **formylhydrazine** are summarized in the table below.

Physical Property	Value	Notes
Melting Point	52-57 °C[2][4][6][7][8]	A specific value of 54 °C is also commonly cited.[1]
Boiling Point	90 °C[2][4][6][7]	Measured at a reduced pressure of 0.7 mmHg.
Molecular Weight	60.06 g/mol [1][2]	
Density	~1.094 g/cm <sup>3</sup> (Predicted)[2][7]	
Flash Point	>110 °C (>230 °F)[2][5]	
Vapor Pressure	10 mmHg[2]	at 25 °C

## Experimental Protocols for Determination of Physical Properties

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid organic compound such as **formylhydrazine**.

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range. [9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional)

#### Procedure:

- **Sample Preparation:** A small amount of dry **formylhydrazine** is placed on a clean, dry surface. If the crystals are large, they should be finely powdered using a mortar and pestle.  
[10] The open end of a capillary tube is pushed into the powdered sample.[9][11] The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end.[9] This process is repeated until the sample fills the tube to a height of 2-3 mm.[9][12]
- **Apparatus Setup (Mel-Temp):** The capillary tube is placed into one of the sample slots of the Mel-Temp apparatus. The thermometer is inserted into its designated holder.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the bottom of the capillary is aligned with the thermometer bulb.[12][13] The thermometer and attached capillary are then immersed in the oil of the Thiele tube, making sure the sample is below the oil level.[11]
- **Measurement:**
  - **Rapid Determination:** The apparatus is heated rapidly to obtain an approximate melting point range. This provides a target temperature for a more accurate measurement.
  - **Accurate Determination:** The apparatus is cooled to at least 10-15 °C below the approximate melting point. A fresh sample is prepared and heated. As the temperature approaches the expected melting point, the heating rate is slowed to approximately 1-2 °C per minute.[10]
- **Data Recording:** The temperature at which the first liquid droplets appear is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[9] For pure **formylhydrazine**, this range should be narrow.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[14] Since **formylhydrazine** is a solid at room temperature, it must first be melted to determine its boiling point. The literature value is provided at reduced pressure, indicating that a vacuum distillation or a micro boiling point determination method under vacuum would be necessary for accurate verification. The following is a general micro method that can be adapted for reduced pressure.

#### Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with mineral oil)
- Rubber band or thread

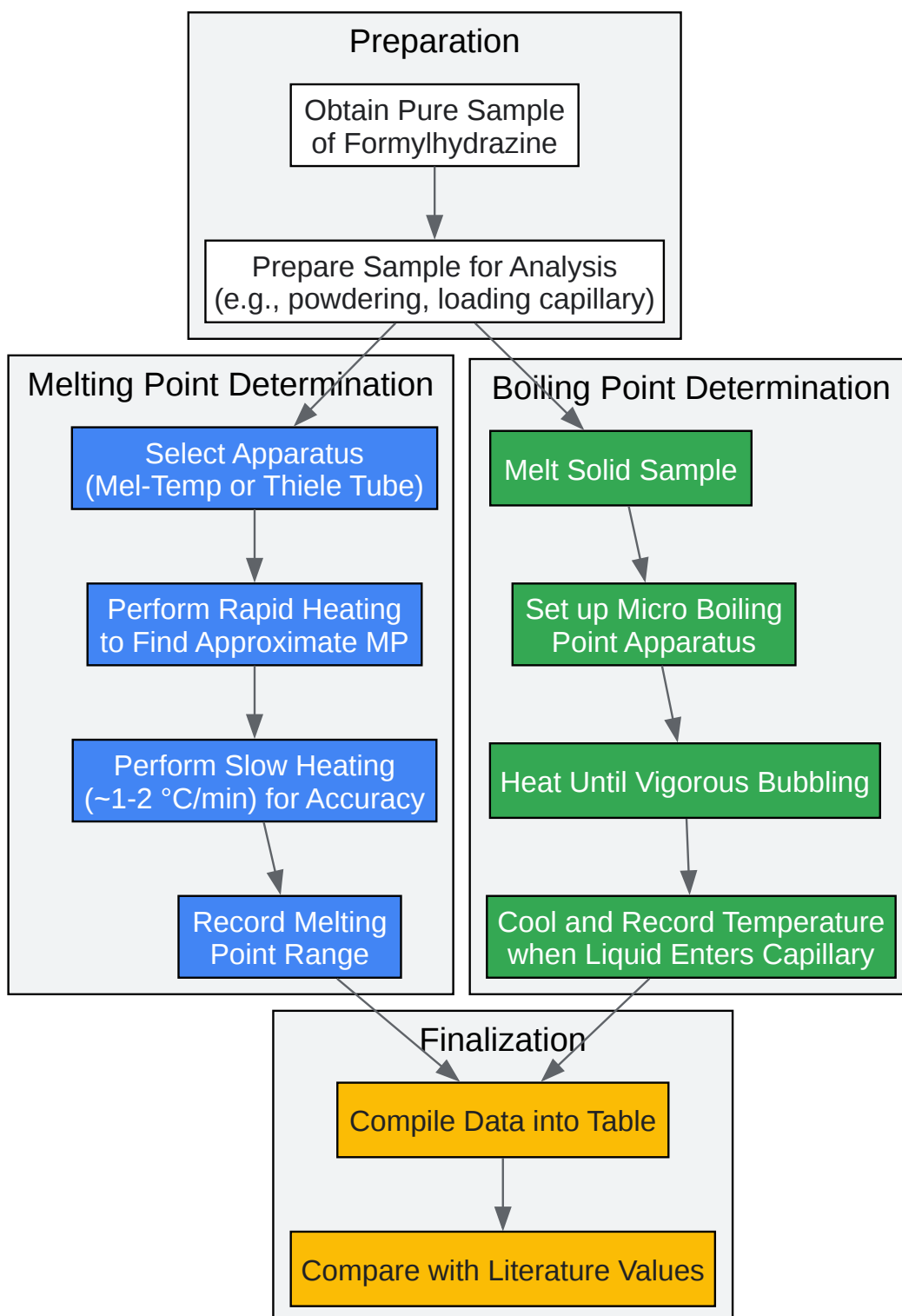
#### Procedure:

- **Sample Preparation:** A small amount of **formylhydrazine** is placed in a small test tube and gently heated until it melts. Approximately 0.5 mL of the molten liquid is required.[\[15\]](#)
- **Apparatus Setup:** A capillary tube, with its open end facing down, is placed inside the test tube containing the molten **formylhydrazine**.[\[15\]](#) The test tube is then attached to a thermometer using a rubber band or thread, with the sample aligned with the thermometer bulb.[\[13\]](#)
- **Heating:** The assembly is immersed in a heating bath (Thiele tube). The bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and be released as a slow stream of bubbles.[\[15\]](#)[\[16\]](#)
- **Measurement:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the air has been expelled and the vapor of the substance is now escaping.[\[13\]](#)[\[15\]](#) The heat source is then removed, and the apparatus is allowed to cool slowly.
- **Data Recording:** The temperature is monitored as the liquid cools. The point at which the bubbling stops and the liquid begins to be drawn up into the capillary tube is recorded as the boiling point.[\[13\]](#)[\[15\]](#) At this temperature, the external pressure is equal to the vapor pressure of the substance.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of a chemical compound like **formylhydrazine**.

### Workflow for Physical Property Determination



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Caption: Workflow for determining the melting and boiling points of **formylhydrazine**.

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